

# Application Notes & Protocols: Formulation of Lignin-Based Adhesives and Binders

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## Compound of Interest

Compound Name: *Lignine*

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## Introduction

The global adhesives market has historically been dominated by synthetic, petroleum-derived resins such as phenol-formaldehyde (PF) and urea-formaldehyde (UF).<sup>[1]</sup> While effective, these resins raise environmental and health concerns due to their reliance on fossil fuels and the emission of volatile organic compounds (VOCs), particularly formaldehyde.<sup>[2][3]</sup> Lignin, the second most abundant natural polymer, presents a sustainable and cost-effective alternative.<sup>[4]</sup><sup>[5]</sup> As a byproduct of the pulp and paper industry, this complex aromatic polymer is readily available.<sup>[5][6]</sup> Its inherent phenolic structure makes it a suitable candidate to replace phenol in various adhesive formulations, thereby reducing dependence on petrochemicals, lowering costs, and improving the carbon footprint of final products like plywood and other wood composites.<sup>[2][5][7][8]</sup>

However, the direct use of raw lignin in adhesive systems is often hindered by its lower reactivity compared to phenol, which is a result of its complex, highly branched structure and steric hindrance.<sup>[4][9]</sup> To overcome these limitations, various physical and chemical modification strategies have been developed to enhance lignin's reactivity and improve the performance of the resulting adhesives.<sup>[2][4][10]</sup> This document provides detailed protocols for

lignin modification, the formulation of different lignin-based adhesive systems, and methods for their characterization.

## Section 1: Lignin Modification Protocols

Chemical modifications are often necessary to increase the number of reactive sites on the lignin molecule, making it a more suitable substitute for phenol in resin synthesis.<sup>[10]</sup> Common methods include phenolation, glyoxalation, and demethylation.

### Protocol 1.1: Phenolation of Lignin

Phenolation (or phenolysis) involves reacting lignin with phenol under acidic conditions to create more phenolic hydroxyl groups and C-C bonds, increasing its reactivity towards formaldehyde.

**Objective:** To increase the reactivity of lignin for incorporation into Lignin-Phenol-Formaldehyde (LPF) resins.

**Materials:**

- Kraft Lignin (or other technical lignin)
- Phenol
- Sulfuric Acid (98%)
- Deionized Water

**Equipment:**

- Three-neck round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Thermometer
- Beaker and filtration apparatus

#### Procedure:

- Add Kraft lignin and a surplus of phenol to the three-neck flask. A typical mass ratio is 1:10 (lignin to phenol).
- Begin stirring the mixture at a moderate speed.
- Slowly add sulfuric acid to the flask to act as a catalyst. The amount should be approximately 3-5% of the total weight of lignin and phenol.
- Heat the mixture to 100-120°C and maintain this temperature for 2-4 hours under reflux.
- After the reaction period, cool the mixture to approximately 60°C.
- Precipitate the phenolated lignin by adding an excess of cold deionized water while stirring.
- Filter the precipitate and wash thoroughly with hot deionized water to remove unreacted phenol and the acid catalyst.
- Dry the purified phenolated lignin in a vacuum oven at 60°C until a constant weight is achieved.

## Protocol 1.2: Glyoxalation of Lignin

Glyoxalation is a formaldehyde-free method to enhance lignin's reactivity by introducing reactive aldehyde groups. This is particularly useful for creating entirely bio-based adhesives.

**Objective:** To modify lignin with glyoxal for the formulation of formaldehyde-free wood adhesives.

#### Materials:

- Hardwood Kraft Lignin (HKL)
- Glyoxal (40% aqueous solution)
- Sodium Hydroxide (NaOH) solution (e.g., 1M)
- Deionized Water

**Equipment:**

- Three-neck round-bottom flask
- Heating mantle with magnetic stirrer
- pH meter
- Dropping funnel

**Procedure:**

- Disperse the hardwood kraft lignin in deionized water within the reaction flask.
- Adjust the pH of the lignin slurry to alkaline conditions (pH 9-11) using the NaOH solution.
- Heat the mixture to 60-80°C with continuous stirring.
- Slowly add the glyoxal solution to the reaction mixture using a dropping funnel over a period of 30 minutes.
- Maintain the reaction temperature and stirring for 2-3 hours.
- Cool the reaction mixture to room temperature. The resulting glyoxalated lignin solution can often be used directly in adhesive formulations.[\[11\]](#)

## Section 2: Formulation Protocols for Lignin-Based Adhesives

### Protocol 2.1: Lignin-Phenol-Formaldehyde (LPF) Resin Synthesis

This protocol describes the synthesis of an LPF resin where a significant portion of phenol is replaced by lignin. Phenol substitution levels of 30-70% have been shown to produce adhesives with acceptable mechanical properties.[\[10\]](#)[\[12\]](#)

**Objective:** To synthesize a thermosetting LPF wood adhesive.

**Materials:**

- Modified Lignin (e.g., phenolated lignin from Protocol 1.1) or unmodified Kraft Lignin
- Phenol
- Formaldehyde (37% aqueous solution)
- Sodium Hydroxide (50% w/w solution)
- Deionized Water

**Equipment:**

- Jacketed glass reactor with a mechanical stirrer, condenser, and thermometer
- Heating/cooling circulator

**Procedure:**

- Charge the lignin, phenol, formaldehyde, and deionized water into the reactor. The molar ratio of formaldehyde to total phenols (phenol + lignin phenolic units) is typically between 1.8 and 2.2.
- Begin agitation and add the NaOH solution as a catalyst to raise the pH to an alkaline level (pH 10-12).
- Heat the mixture to 85-95°C. The reaction is exothermic and may require cooling to maintain the target temperature.
- Maintain the reaction for 60-90 minutes. Monitor the viscosity of the resin.
- Once the target viscosity is reached (this is application-dependent and determined empirically), cool the reactor rapidly to below 40°C to stop the reaction.
- The resulting LPF resin is ready for characterization and application. Store in a cool, dark place.

## Protocol 2.2: Formaldehyde-Free Lignin-Polyvinyl Alcohol (PVA) Adhesive

This protocol outlines the preparation of a formaldehyde-free adhesive using lignin and oxidized polyvinyl alcohol, with glutaraldehyde as a crosslinker.[\[13\]](#)

Objective: To prepare a non-toxic, formaldehyde-free lignin-based adhesive.

Materials:

- Lignin (e.g., alkali lignin)
- Polyvinyl Alcohol (PVA)
- Potassium Persulfate (or similar oxidizing agent)
- Sodium Hydroxide (6 wt% solution)
- Glutaraldehyde (crosslinking agent)
- Deionized Water

Equipment:

- Beakers
- Magnetic stirrer with hotplate
- Reaction vessel

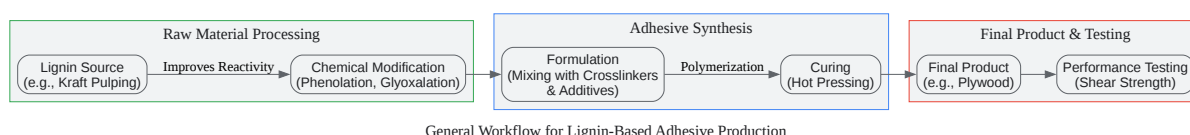
Procedure:

- Prepare Oxidized PVA Solution:
  - Dissolve PVA in deionized water at 90-100°C with stirring to form a solution.
  - Add potassium persulfate to the PVA solution and react at 30-100°C for 40-80 minutes to create an oxidized polyvinyl alcohol solution.[\[13\]](#)

- Prepare Lignin Solution:
  - Separately, dissolve the lignin powder in a 6 wt% sodium hydroxide solution with stirring. [13] The mass ratio of lignin to NaOH solution should be around 1:6.[13]
- Formulate Adhesive:
  - Add the dissolved lignin solution into the oxidized PVA solution. The mass ratio of PVA to lignin should be between 1:1 and 7:1.[13]
  - Add the glutaraldehyde crosslinking agent. The mass of the crosslinker should be 1-13% of the mass of the lignin.[13]
  - React the final mixture at 30-100°C for 40-80 minutes.[13]
  - Cool the resulting adhesive to room temperature.

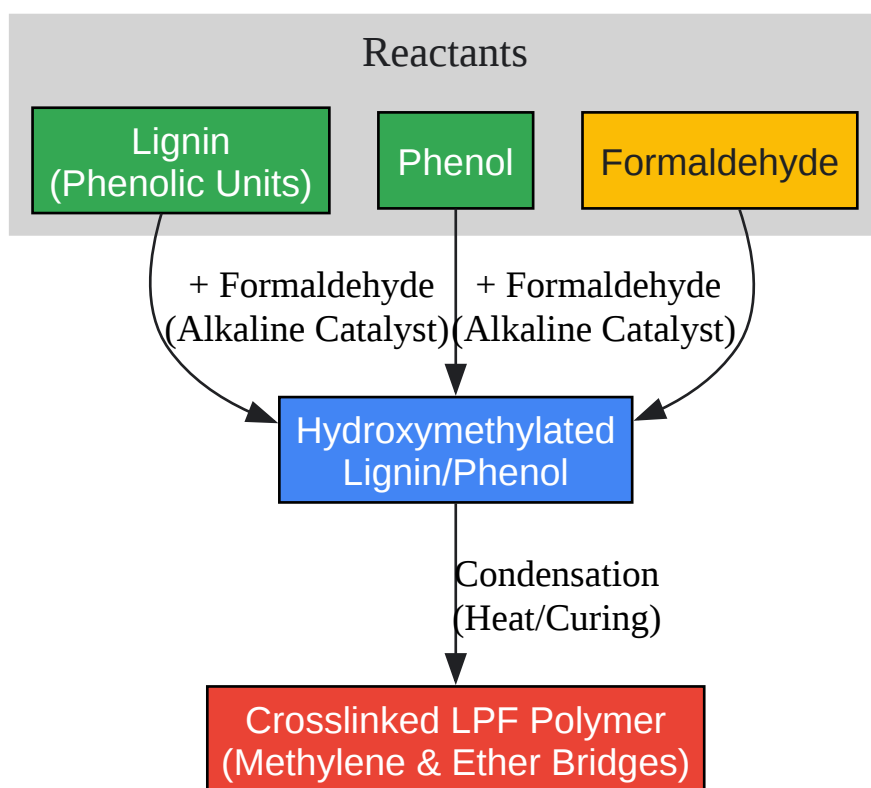
## Section 3: Visualizing Workflows and Chemical Pathways

Diagrams created with Graphviz help to visualize the logical flow of processes and the underlying chemical reactions in lignin adhesive formulation.



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Caption: General workflow from raw lignin to final adhesive product.



Simplified LPF Resin Formation Pathway

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Caption: Simplified reaction pathway for LPF resin formation.

## Section 4: Performance Data of Lignin-Based Adhesives

The performance of lignin-based adhesives varies significantly based on the lignin source, modification method, crosslinking agent, and formulation parameters. The following tables summarize quantitative data from various studies.

Table 1: Mechanical Performance of Various Lignin-Based Adhesives

| Adhesive Type                    | Lignin Source   | Phenol Substitution     | Crosslinker              | Substrate       | Dry Shear Strength (MPa) | Wet Shear Strength (MPa) | Citation(s) |
|----------------------------------|-----------------|-------------------------|--------------------------|-----------------|--------------------------|--------------------------|-------------|
| Lignin-Phenol-Formaldehyde (LPF) | Various         | 30-50%                  | Formaldehyde             | Plywood         | 0.6 - 15.2               | Varies                   | [3][10]     |
| Lignin-Glyoxal                   | Hardwood Kraft  | N/A (Formaldehyde-Free) | Glyoxal                  | Veneer          | 3.9                      | Failed Boil Test         | [11]        |
| Lignin-Epoxy                     | Modified Lignin | N/A                     | Epichlorohydrin          | Plywood         | 1.58                     | Not Reported             | [7]         |
| Lignin-Starch                    | Kraft Lignin    | N/A                     | Borax                    | Paperboard      | Increased vs. Control    | Not Reported             | [14][15]    |
| Lignin-Isocyanate (LPU)          | Various         | N/A (Replaces Polyol)   | pMDI                     | Wood Composites | Meets Standards          | Improved                 | [2][16]     |
| Self-Crosslinked Lignin          | Hardwood Kraft  | N/A (Formaldehyde-Free) | Self-Reaction (Oxidized) | Plywood         | 0.77                     | Not Reported             | [17]        |
| Lignin-Chitosan                  | Lignosulfonate  | N/A                     | Chitosan                 | MDF             | Improved vs. Control     | Improved                 | [18]        |

Table 2: Physicochemical Properties of Lignin-Based Resins

| Resin Type                  | Property              | Value                    | Conditions       | Citation(s) |
|-----------------------------|-----------------------|--------------------------|------------------|-------------|
| LPF (Coffee Shell Lignin)   | Curing Temperature    | Lower than control PF    | DSC Analysis     | [19]        |
| LPF (Maleic Anhydride mod.) | Gel Time              | Shorter than other mods. | Standard Methods | [11]        |
| LPF (Maleic Anhydride mod.) | Viscosity             | Higher than other mods.  | Standard Methods | [11]        |
| Lignin-Glyoxal              | Curing Temperature    | 167 °C                   | DSC Analysis     | [11]        |
| LPF (General)               | Formaldehyde Emission | 0.089 - 1%               | Standard Methods | [3]         |

## Section 5: Experimental Protocols for Characterization

### Protocol 5.1: Plywood Shear Strength Test

This protocol is used to determine the bonding strength of the adhesive, which is one of the most critical performance indicators. It is typically performed according to standards like EN 314-1.

Objective: To measure the tensile shear strength of plywood bonded with lignin-based adhesive.

Materials:

- Lignin-based adhesive
- Wood veneers (e.g., birch, poplar)
- Hot press
- Universal testing machine (UTM) with grips for shear testing

- Climate chamber

#### Procedure:

- Plywood Preparation:
  - Apply the lignin-based adhesive uniformly to the surface of the wood veneers. A typical glue spread is 150-200 g/m<sup>2</sup>.
  - Assemble the veneers into a three-ply or multi-ply configuration with alternating grain directions.
  - Place the assembly into a hot press. Pressing conditions depend on the adhesive but are typically in the range of 1.5 MPa at 160-190°C for 8-10 minutes.[\[1\]](#)
- Sample Conditioning:
  - After pressing, condition the plywood panels in a standard climate (e.g., 20°C, 65% relative humidity) for at least 24 hours.
- Specimen Preparation:
  - Cut the plywood into standardized lap-shear specimens according to the relevant standard (e.g., EN 314-2).
- Dry Strength Testing:
  - Mount a conditioned specimen in the grips of the universal testing machine.
  - Apply a tensile load at a constant rate of extension until failure occurs.
  - Record the maximum load at failure. The shear strength (in MPa) is the maximum load divided by the bonded area.
- Wet Strength Testing (Boil Test):
  - For wet strength, subject a separate set of specimens to a water immersion or boiling cycle as specified by the standard (e.g., soaking in boiling water for several hours).[\[11\]](#)

- Cool the specimens in water and test them while still wet using the UTM.
- Calculate the wet shear strength in the same manner as the dry strength.

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